

history of pendimethalin as a dinitroaniline herbicide

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Compound of Interest

Compound Name: Pendimethalin

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An In-depth Technical Guide to the History of **Pendimethalin** as a Dinitroaniline Herbicide

Introduction

Pendimethalin, a selective herbicide belonging to the dinitroaniline class, has been a cornerstone of weed management in agriculture for decades.[1] Its primary function is to control annual grasses and certain broadleaf weeds through pre-emergent or early post-emergent applications.[2][3] This technical guide delves into the history, development, mode of action, and chemical properties of **pendimethalin**, providing a comprehensive resource for researchers, scientists, and professionals in drug development and agriculture.

History and Development

The journey of dinitroaniline herbicides began in the early 1960s, with these compounds initially known as dye intermediates.[4] The first dinitroaniline herbicide, trifluralin, was commercialized in the 1960s in the United States.[5][6] Following this, **pendimethalin** was first registered for use as a pesticide in the United States in 1972.[7][8][9] American Cyanamid was the initial registrant, with trade names including Prowl™, Stomp™, Herbadox™, and Pay-off™.[7]

The U.S. Environmental Protection Agency (EPA) issued a Registration Standard for **pendimethalin** in March 1985.[8][9] Further data on its toxicological and environmental effects were required through a Data Call-In in October 1990.[8][9] A Reregistration Eligibility Decision (RED) was issued in June 1997, which led to some changes in its use, such as increasing the

restricted-entry interval from 12 to 24 hours and decreasing the maximum application rate for residential turf grass.[7][8]

Chemical Properties and Formulations

Pendimethalin is chemically known as N-(1-ethylpropyl)-3,4-dimethyl-2,6-dinitrobenzenamine.[10] In its pure form, it is an orange-yellow crystalline solid with a fruity odor.[11] It is strongly adsorbed to soil particles, and its effectiveness can be influenced by soil organic matter and clay content.[10]

Property	Value
Chemical Formula	C13H19N3O4
Molar Mass	281.312 g·mol ⁻¹
Melting Point	47 to 58 °C (117 to 136 °F; 320 to 331 K)
Boiling Point	330 °C (626 °F; 603 K)
Solubility in water	0.275 ppm
Vapor Pressure	1.94 × 10 ⁻³ Pa at 25°C[12]
Henry's Law Constant	2.728 × 10 ⁻³ (kPa × m ³ /mol) at 25°C[12]

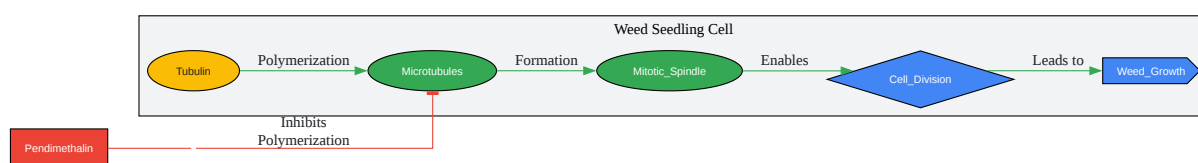
Pendimethalin is available in various formulations, including:

- Emulsifiable Concentrates (EC)[7][13]
- Granules (GR)[7][13]
- Wettable Powders (WP)[13]
- Capsule Suspensions (CS)[3]

Mode of Action

Pendimethalin's herbicidal activity stems from its role as a mitotic inhibitor.[10] It disrupts cell division and cell elongation in the roots and shoots of emerging weeds.[1][2][11] Specifically, it

binds to tubulin, the protein subunit of microtubules.[10][14] This binding prevents the polymerization of tubulin into functional microtubules, which are essential for the formation of the mitotic spindle during cell division.[14] The absence of a functional spindle apparatus halts mitosis at the metaphase stage, leading to the formation of multinucleate cells and swelling of the root tips.[15] This ultimately prevents the emergence and growth of susceptible weeds.[2][14]

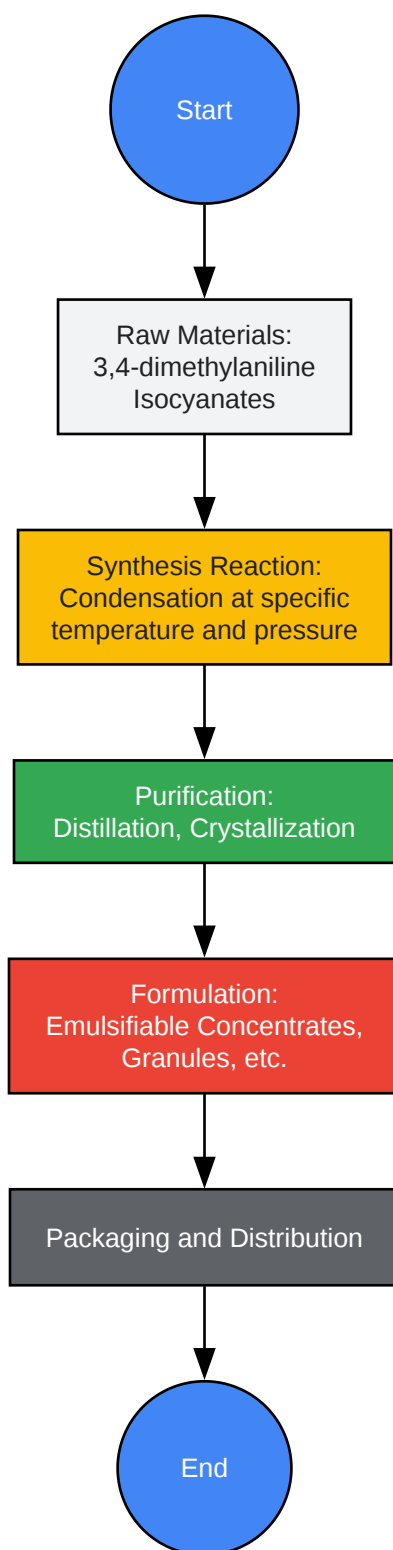


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Caption: **Pendimethalin's** mode of action via microtubule assembly inhibition.

Synthesis and Manufacturing

The commercial production of **pendimethalin** involves a multi-step chemical synthesis.[16] A common method starts with the nitration of o-xylene to create a mixture of trinitro-o-xylene isomers.[17] This intermediate is then reacted with 1-ethylpropylamine in a process called amination.[17] The resulting crude product is then purified through methods like distillation or crystallization to obtain pure **pendimethalin**. [13] The purified active ingredient is then formulated into the final commercial products.[13]



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Caption: A simplified workflow for the manufacturing of **pendimethalin**.

Applications and Efficacy

Pendimethalin is a selective herbicide used to control most annual grasses and certain broadleaf weeds in a wide variety of settings.[\[2\]](#)[\[16\]](#)

Agricultural Applications:

- Row Crops: Corn, soybeans, cotton, sorghum, peanuts, potatoes, and sunflowers.[\[7\]](#)[\[11\]](#)
- Cereals: Wheat, barley, rye, and triticale.[\[2\]](#)
- Fruits and Vegetables: Beans, peas, carrots, asparagus, onions, and non-bearing fruit and nut crops.[\[2\]](#)[\[7\]](#)[\[11\]](#)
- Rice and Tobacco[\[7\]](#)[\[11\]](#)

Non-Agricultural Applications:

- Turf and Lawns: Residential and commercial lawns.[\[2\]](#)[\[11\]](#)
- Ornamental Plants[\[2\]](#)[\[11\]](#)
- Vineyards[\[7\]](#)[\[11\]](#)

Pendimethalin is effective as a pre-emergent herbicide, applied to the soil before weed seeds germinate.[\[1\]](#) It can also be used in early post-emergence applications.[\[2\]](#)

Toxicology and Environmental Fate

In laboratory animal studies, **pendimethalin** has generally shown low acute toxicity.[\[8\]](#)[\[9\]](#) It is classified as practically non-toxic to slightly toxic on an acute oral basis.[\[10\]](#)

Endpoint	Value	Classification
Oral LD50 (rat)	>5000 mg/kg[10]	Practically non-toxic
Dermal LD50 (rabbit)	>2000 mg/kg	Low toxicity
Inhalation LC50 (rat)	>3.5 mg/L	Very low toxicity
Eye Irritation (rabbit)	Slight irritation[18]	Mildly irritating
Skin Irritation (rabbit)	No irritation[18]	Non-irritating
Skin Sensitization (guinea pig)	Not a sensitizer[18]	Non-sensitizing

Pendimethalin is highly toxic to fish and aquatic invertebrates.[7] Its labels carry warnings about the potential hazard to aquatic organisms from drift and runoff.[7]

In the environment, **pendimethalin** has a typical soil half-life of about 90 days and is broken down by microbes and sunlight.[18] It has a low potential to leach into groundwater but a high potential for loss on eroded soil.[18]

Resistance Management

While dinitroaniline herbicides have seen relatively slow evolution of weed resistance, some cases have been reported.[5][6] Resistance to **pendimethalin** has been observed in species like *Lolium rigidum* (rigid ryegrass), partly due to increased cytochrome P450 activity.[2] To mitigate the development of resistance, it is recommended to rotate **pendimethalin** with herbicides that have different modes of action.[1]

Experimental Protocols

Representative Experimental Protocol: Microcapsule Formulation and Efficacy Testing

This protocol is based on the methodology for preparing and testing **pendimethalin** microcapsules to enhance its stability and control its release.[19]

1. Preparation of **Pendimethalin** Microcapsules:

- Materials: **Pendimethalin**, 4,4-methylenediphenyl diisocyanate (MDI), ethylenediamine (EDA), surfactant.
- Procedure:
 - Prepare the dispersed phase by dissolving **pendimethalin** and MDI in an appropriate solvent.
 - Prepare the continuous phase containing a surfactant in water.
 - Using a microfluidic device, introduce the dispersed phase and the continuous phase into the microchannels. The shearing and squeezing forces will create tiny droplets of the dispersed phase in the continuous phase.
 - Introduce an aqueous solution of EDA, which will react with MDI at the oil-water interface (interfacial polymerization) to form a polyurea shell around the **pendimethalin** core.
 - Collect the formed microcapsules and wash them to remove unreacted monomers and surfactant.

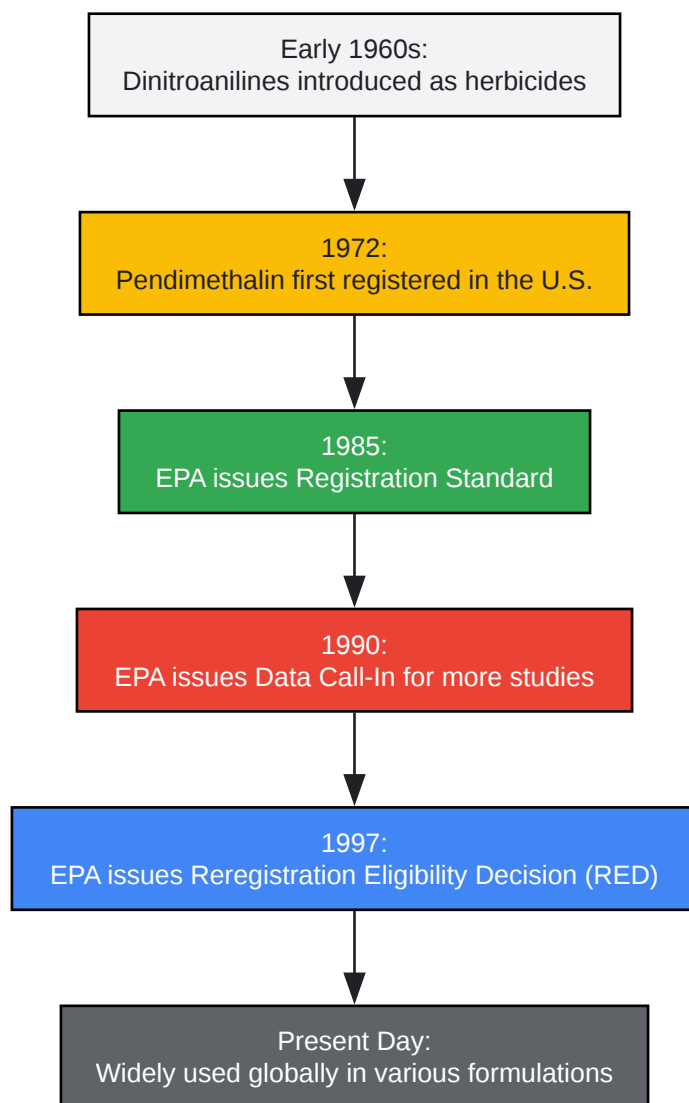
2. Characterization of Microcapsules:

- Morphology and Size: Analyze the shape and size distribution of the microcapsules using scanning electron microscopy (SEM) and particle size analyzers.
- Encapsulation Efficiency: Determine the amount of **pendimethalin** successfully encapsulated within the microcapsules using techniques like high-performance liquid chromatography (HPLC) after extracting the active ingredient.
- Release Profile: Study the release rate of **pendimethalin** from the microcapsules over time in a controlled environment, simulating field conditions.

3. Herbicidal Efficacy Bioassay:

- Test Weeds: Select target weed species, such as annual grasses (e.g., barnyardgrass) and broadleaf weeds (e.g., pigweed).
- Treatment Groups:

- Untreated control
- Conventional emulsifiable concentrate (EC) formulation of **pendimethalin**
- Different concentrations of the prepared **pendimethalin** microcapsules
- Procedure:
 - Sow weed seeds in pots containing a suitable soil mix.
 - Apply the different herbicide formulations to the soil surface (pre-emergence application).
 - Maintain the pots in a greenhouse with controlled temperature, light, and humidity.
 - After a specified period (e.g., 21 days), assess the herbicidal efficacy by measuring parameters such as weed emergence, plant height, and fresh/dry weight.
 - Calculate the control efficacy compared to the untreated control.



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Caption: Key milestones in the history of **pendimethalin**.

Conclusion

Pendimethalin has a long and established history as a reliable dinitroaniline herbicide. Its effectiveness in controlling a broad spectrum of weeds before they emerge has made it an invaluable tool for modern agriculture. Understanding its history, mode of action, and chemical properties is crucial for its continued effective and safe use, as well as for the development of new and improved weed management strategies. As with any herbicide, responsible use, including adherence to application guidelines and resistance management practices, is essential to ensure its long-term viability and to minimize its impact on the environment.

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